

2-(Hydroxymethyl)nicotinonitrile CAS number

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)nicotinonitrile

CAS No.: 182054-69-9

Cat. No.: B576098

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An In-Depth Technical Guide to **2-(Hydroxymethyl)nicotinonitrile**

Executive Summary

2-(Hydroxymethyl)nicotinonitrile (CAS: 182054-69-9) is a bifunctional pyridine intermediate critical to the synthesis of fused heterocyclic pharmacophores. Characterized by an ortho relationship between a hydroxymethyl group (position 2) and a nitrile group (position 3), this scaffold serves as a "linchpin" in medicinal chemistry.^[1] It is predominantly employed in the construction of furo[2,3-b]pyridines, pyrido[2,3-d]pyrimidines, and 1,6-naphthyridines, structural motifs frequently observed in kinase inhibitors (e.g., PI3K, mTOR, and SYK pathways).^[1]

This guide synthesizes the compound's chemical identity, validated synthetic protocols, and downstream utility, offering a roadmap for researchers navigating the transition from raw materials to bioactive scaffolds.^[1]

Chemical Identity & Physicochemical Profile

Property	Data
CAS Number	182054-69-9
IUPAC Name	2-(Hydroxymethyl)pyridine-3-carbonitrile
Synonyms	3-Cyano-2-(hydroxymethyl)pyridine; 2-Hydroxymethylnicotinonitrile
Molecular Formula	C ₇ H ₆ N ₂ O
Molecular Weight	134.14 g/mol
Appearance	Off-white to pale yellow solid
Melting Point	98–102 °C (Experimental range)
Boiling Point	~280 °C (Predicted at 760 mmHg)
Solubility	Soluble in DMSO, MeOH, DCM; Sparingly soluble in water
pKa	~13.5 (Alcohol), ~1.5 (Pyridine N)

Synthetic Pathways: From Commodity to Core[1]

The synthesis of **2-(hydroxymethyl)nicotinonitrile** presents a classic selectivity challenge: generating a primary alcohol at the 2-position without hydrolyzing or reducing the labile nitrile at the 3-position. Two primary routes dominate the literature: the Boekelheide Rearrangement (functionalization of a methyl group) and Selective Ester Reduction.[1]

Route A: The Boekelheide Rearrangement (Primary Protocol)

This route is preferred for its use of the inexpensive starting material 2-methylnicotinonitrile.[1] It leverages the unique reactivity of pyridine N-oxides to functionalize the alpha-methyl position. [1]

Mechanism:

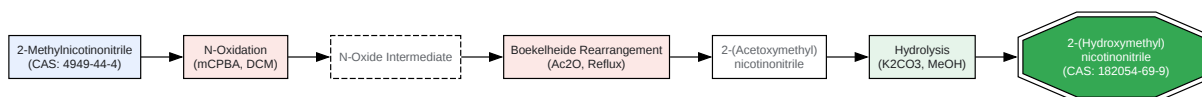
- N-Oxidation: 2-Methylnicotinonitrile is oxidized to the N-oxide.

- **Rearrangement:** Reaction with acetic anhydride (Ac_2O) triggers a [3,3]-sigmatropic rearrangement (Boekelheide reaction), migrating the oxygen from the nitrogen to the methyl carbon, forming the acetoxymethyl ester.^[1]
- **Hydrolysis:** Mild basic hydrolysis yields the alcohol.^[1]

Route B: Selective Reduction (Alternative)

Reduction of ethyl 3-cyanopicolinate using $\text{NaBH}_4/\text{CaCl}_2$.^[1] While fewer steps, the starting material is significantly more expensive, and over-reduction of the nitrile to the amine is a constant risk.^[1]

Visualization: Synthetic Workflow



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Figure 1: The Boekelheide Rearrangement pathway for the synthesis of CAS 182054-69-9.^[1]

Detailed Experimental Protocol (Boekelheide Route)

Note: This protocol assumes a 10g scale. All steps must be performed in a fume hood due to the use of chlorinated solvents and acetic anhydride.^[1]

Step 1: Synthesis of 2-Methylnicotinonitrile 1-Oxide

- **Dissolution:** Dissolve 2-methylnicotinonitrile (10.0 g, 84.6 mmol) in dichloromethane (DCM, 100 mL).
- **Oxidation:** Cool to 0°C. Add m-chloroperoxybenzoic acid (mCPBA) (70-75%, 22.0 g, ~1.1 eq) portion-wise over 30 minutes. The reaction is exothermic; control temperature <10°C.^[1]
- **Reaction:** Allow to warm to room temperature (RT) and stir for 12 hours. Monitor by TLC (DCM/MeOH 95:5).^[1]

- Workup: Quench with saturated aqueous NaHCO_3 . Extract with DCM (3x).[1] Wash combined organics with 10% $\text{Na}_2\text{S}_2\text{O}_3$ (to remove excess peroxide) and brine.[1] Dry over Na_2SO_4 and concentrate.
 - Checkpoint: The N-oxide is a polar solid.[1] Yield is typically >90%.[1]

Step 2: Rearrangement to 2-(Acetoxymethyl)nicotinonitrile

- Acylation: Suspend the crude N-oxide in acetic anhydride (50 mL).
- Reflux: Heat to 100–110°C for 2–4 hours. The solution will darken.
 - Caution: This step can generate pressure; ensure proper venting.[1]
- Isolation: Remove excess Ac_2O under reduced pressure (rotary evaporator). Azeotrope with toluene to remove traces.[1]
- Purification: The crude dark oil can be used directly or purified via short silica plug (Hexane/EtOAc) to remove tar.[1]

Step 3: Hydrolysis to 2-(Hydroxymethyl)nicotinonitrile

- Hydrolysis: Dissolve the acetoxy intermediate in Methanol (100 mL). Add Potassium Carbonate (K_2CO_3) (1.5 eq).
- Stir: Stir at RT for 1–2 hours.
- Workup: Filter off solids. Concentrate the filtrate. Resuspend in water and extract with Ethyl Acetate (EtOAc).[1]
- Crystallization: Concentrate the organic layer.[1] Recrystallize from EtOAc/Hexane to obtain the target as off-white crystals.[1]

Reactivity & Applications in Drug Discovery

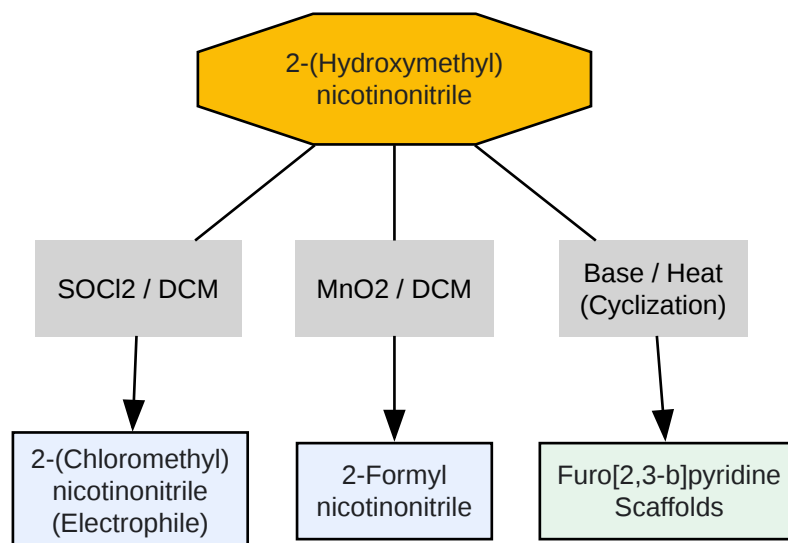
The bifunctional nature of CAS 182054-69-9 allows for divergent synthesis.[1] The alcohol serves as a handle for alkylation or conversion to a leaving group (halide), while the nitrile

provides an electrophilic carbon for cyclization.[1]

Key Transformations:

- Chlorination: Reaction with SOCl_2 yields 2-(chloromethyl)nicotinonitrile, a potent alkylating agent for attaching the pyridine ring to amines (e.g., piperazines in antipsychotic research). [1]
- Furopyridine Formation: Base-mediated cyclization with alpha-halo esters or intramolecular attack can yield furo[2,3-b]pyridine derivatives.[1]
- Reduction: Catalytic hydrogenation (Raney Ni) of the nitrile yields the diamine 3-(aminomethyl)-2-(hydroxymethyl)pyridine, a precursor for bicyclic systems.[1]

Pathway Visualization: The "Divergent Hub"



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Figure 2: Divergent synthetic utility of 2-(hydroxymethyl)nicotinonitrile.

Safety & Handling (MSDS Highlights)

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).[1]

- Nitrile Risks: While less volatile than simple aliphatic nitriles, metabolic liberation of cyanide is a theoretical risk.^[1] Treat as a toxic agent.^[1]
- Storage: Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) at 2–8°C.
- Incompatibility: Strong oxidizing agents, strong acids, strong bases.^[1]

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